

Application Note: Quantification of Lathosterol in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Lathosterol

Cat. No.: B1674540

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Introduction

Lathosterol is a key intermediate in the Kandutsch-Russell pathway of cholesterol biosynthesis and serves as an important biomarker for whole-body cholesterol synthesis.[1] Accurate and precise quantification of **lathosterol** in biological matrices, such as human plasma, is critical for clinical research, particularly in studies investigating the efficacy of cholesterol-lowering therapies.[2] The analysis of **lathosterol** is challenging due to its structural similarity and isobaric nature with cholesterol, which is present at concentrations over a thousand times higher in plasma.[3]

This application note details a robust and sensitive method for the quantification of **lathosterol** in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The protocol employs a liquid-liquid extraction (LLE) procedure for sample cleanup and utilizes a stable isotope-labeled internal standard (**Lathosterol-d7**) to ensure accuracy and reproducibility.

Experimental Protocols

Materials and Reagents

- **Lathosterol** standard (Sigma-Aldrich or equivalent)
- **Lathosterol-d7** (Cambridge Isotope Laboratories, Inc. or equivalent)

- HPLC-grade Methanol
- HPLC-grade Dichloromethane
- HPLC-grade Hexane
- HPLC-grade Isopropanol
- Formic acid (0.1% solution in water and methanol)
- Human plasma (EDTA)
- 1M Potassium hydroxide (KOH) in 90% ethanol (for total sterol analysis)
- Deionized water

Sample Preparation: Liquid-Liquid Extraction (LLE)

- To a 50 µL aliquot of human plasma in a clean microcentrifuge tube, add the internal standard, **Lathosterol-d7**.[\[4\]](#)
- For extraction, add a suitable volume of a methyl tert-butyl ether (MTBE) and methanol mixture.
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.[\[5\]](#)
- Centrifuge the samples at a high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.[\[5\]](#)
- Carefully transfer the supernatant (organic layer) to a new tube.
- Dry the extract under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in a suitable volume of the initial mobile phase (e.g., 17:83 v/v 0.1% formic acid in water: 0.1% formic acid in methanol) and transfer to an autosampler vial for LC-MS/MS analysis.[\[3\]](#)

Liquid Chromatography (LC)

- System: A UPLC system such as a Shimadzu UFLC LC-30AD or Waters UPLC system.[3][4]
- Column: A reversed-phase column, for example, a Thermo Hypersil GOLD C18 column (2.1 x 100 mm, 1.9 μm).[3][4]
- Mobile Phase A: 0.1% formic acid in water.[3]
- Mobile Phase B: 0.1% formic acid in methanol.[3]
- Flow Rate: An isocratic flow of mobile phase A and mobile phase B (17:83, v/v) can be used.[3]
- Injection Volume: 5 μL . [3]
- Column Temperature: Maintained at a reduced temperature, for instance, 15°C, for better resolution.[6]

Mass Spectrometry (MS)

- System: A triple quadrupole mass spectrometer such as an AB/Sciex QTRAP 5500.[3][4]
- Ionization Source: Atmospheric Pressure Chemical Ionization (APCI) in positive ion mode.[3][4]
- Detection Mode: Multiple Reaction Monitoring (MRM).[3]
- MRM Transitions: The specific precursor-to-product ion transitions for **lathosterol** and its internal standard should be optimized. Refer to the data table below for common transitions.

Data Presentation

The following tables summarize the quantitative data for the LC-MS/MS analysis of **lathosterol**.

Table 1: MRM Transitions for **Lathosterol** and Internal Standard

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
Lathosterol	369.3	161.1	Positive APCI
Lathosterol	369.4	95.1	Positive APCI
Lathosterol-d7	376.4	161.2	Positive APCI

Data compiled from multiple sources.[3][4]

Table 2: Method Performance Parameters

Parameter	Value
Linearity Range	0.1 - 10 µg/mL
Lower Limit of Quantification (LLOQ)	0.1 µg/mL
Sample Volume	50 µL

Performance parameters are method-dependent and may vary.[2][4]

Visualizations

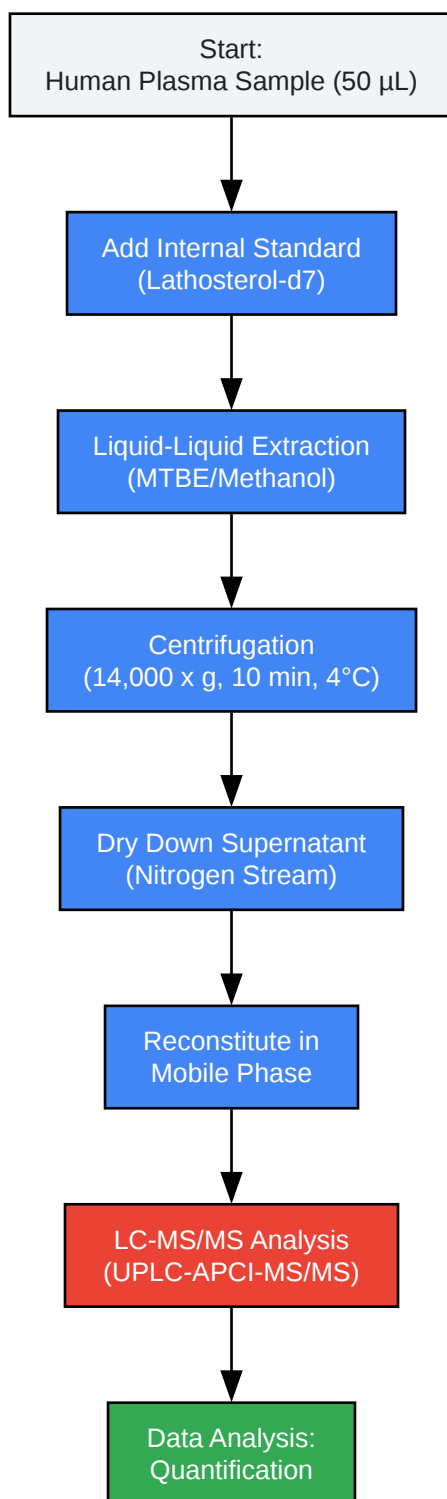
Cholesterol Biosynthesis Pathway (Kandutsch-Russell Pathway)



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Caption: Kandutsch-Russell pathway of cholesterol biosynthesis.

Experimental Workflow for Lathosterol Quantification



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Caption: LC-MS/MS workflow for **lathosterol** quantification.

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